Molecular structure of 2,3-Dichloropropionic acid

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Compound of Interest

Compound Name:	*2,3-Dichloropropionic acid*
CAS No.:	*565-64-0*
Cat. No.:	*B1583519*

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An In-Depth Technical Guide to the Molecular Structure of **2,3-Dichloropropionic Acid**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive examination of the molecular structure of **2,3-Dichloropropionic acid** (2,3-DCPA). Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into the fundamental aspects of its chemical architecture, including connectivity, stereochemistry, and conformational properties. We will explore the key analytical techniques employed for its characterization, supported by spectroscopic data and detailed experimental workflows. Furthermore, this guide synthesizes information on its chemical reactivity, synthesis, and critical safety protocols, offering field-proven insights into its handling and application. Every section is grounded in authoritative references to ensure scientific integrity and provide a self-validating framework for understanding this significant halogenated carboxylic acid.

Introduction: Defining 2,3-Dichloropropionic Acid

2,3-Dichloropropionic acid, systematically named 2,3-dichloropropanoic acid, is a halogenated carboxylic acid with significant applications as an industrial intermediate and historically as a herbicide.[1][2] Its chemical properties and biological activity are directly derived from its molecular structure: a three-carbon propionic acid backbone substituted with two chlorine atoms at the alpha (C2) and beta (C3) positions.[3] This substitution pattern creates a chiral center, leading to stereoisomerism that influences its interactions in biological and chemical systems. Understanding its precise molecular architecture is paramount for its effective use in synthesis, for predicting its metabolic fate, and for ensuring safe handling.

Table 1: Core Chemical Identifiers

Identifier	Value	Source
IUPAC Name	2,3-Dichloropropanoic acid	[4][5]
CAS Number	565-64-0	[4][5][6]
Molecular Formula	$C_3H_4Cl_2O_2$	[1][4][5][6]
Molecular Weight	142.97 g/mol	[1][2][5]
Synonyms	α,β-Dichloropropionic acid	[4][5][6]

Fundamental Molecular Architecture

The foundation of **2,3-Dichloropropionic acid**'s reactivity and physical properties lies in its atomic arrangement and bonding. The molecule consists of a three-carbon chain. The first carbon (C1) is part of a carboxylic acid functional group (-COOH), the defining feature of its acidity and a primary site for reactions like esterification. The second (C2) and third (C3) carbons are each bonded to a chlorine atom, introducing significant electronegativity and creating sites for nucleophilic substitution reactions.

Connectivity and Functional Groups

The structure can be broken down as follows:

- Carboxylic Acid Head: A carboxyl group (-COOH) at C1.

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- Alpha-Carbon (C2): A chiral center bonded to a hydrogen atom (H), a chlorine atom (Cl), the carboxyl group (C1), and the chloromethyl group (C3).
- Beta-Carbon (C3): A terminal carbon bonded to two hydrogen atoms (H) and one chlorine atom (Cl).

The presence of the electron-withdrawing chlorine atoms on the carbons adjacent to the carboxyl group increases the acidity of the carboxylic proton compared to unsubstituted propionic acid.

Figure 1: 2D Molecular Structure of **2,3-Dichloropropionic Acid**.

Stereochemistry: The Chiral Nature

The C2 carbon in **2,3-Dichloropropionic acid** is a stereocenter because it is bonded to four distinct groups: -COOH, -H, -Cl, and -CH_2Cl. Consequently, the molecule is chiral and exists as a pair of non-superimposable mirror images known as enantiomers. These are designated as (R)-2,3-dichloropropanoic acid and (S)-2,3-dichloropropanoic acid.

Causality: The presence of this single chiral center means that synthesized 2,3-DCPA is typically a racemic mixture (an equal mixture of both enantiomers), unless a stereospecific synthesis route is employed. This is critical in drug development, as enantiomers often exhibit different pharmacological activities and toxicities. Unlike molecules with two chiral centers, such as 2,3-dichlorobutane, 2,3-DCPA cannot form a meso compound as it lacks an internal plane of symmetry.[7]

Figure 2: Enantiomers of **2,3-Dichloropropionic Acid**.

Analytical Characterization: A Spectroscopic Profile

The definitive identification and structural elucidation of **2,3-Dichloropropionic acid** rely on a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together they form a self-validating system for characterization.

Spectroscopic Data Summary

The following table summarizes the expected spectroscopic signatures for 2,3-DCPA, compiled from authoritative databases.[4][5][8]

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Table 2: Key Spectroscopic Data for **2,3-Dichloropropionic Acid**

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Technique	Feature	Expected Signature	Rationale / Notes
IR Spectroscopy	O-H stretch (acid)	~2500-3300 cm^{-1} (broad)	Characteristic broad absorption of a hydrogen-bonded carboxyl group.
C=O stretch (acid)	~1700-1725 cm^{-1} (strong)	Carbonyl stretch, typical for a carboxylic acid.	
C-Cl stretch	~600-800 cm^{-1}	Absorption from the two carbon-chlorine bonds.	
^{1}H NMR	-COOH proton	δ 10-12 ppm (singlet, broad)	Deshielded acidic proton, position can vary with solvent and concentration.
C2-H proton	δ ~4.5-4.8 ppm (triplet)	Proton on the chiral center, deshielded by both Cl and COOH. Split by the two C3 protons.	
C3-H_2 protons	δ ~3.8-4.2 ppm (doublet)	Protons on the terminal carbon, deshielded by Cl. Split by the single C2 proton.	
^{13}C NMR	C1 (-COOH)	δ ~170-175 ppm	Carbonyl carbon, highly deshielded.
C2 (-CHCl-)	δ ~55-60 ppm	Chiral carbon, deshielded by both Cl and COOH.	
C3 (-CH_2Cl)	δ ~45-50 ppm	Terminal carbon, deshielded by the	

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		adjacent chlorine atom.	
Mass Spec. (EI)	Molecular Ion (M^+)	m/z 142 (base)	Corresponds to the molecular weight.
Isotope Peaks	m/z 144, 146	Characteristic pattern for a molecule with two chlorine atoms ($^{35}Cl/^{37}Cl$ isotopes).	
Key Fragments	m/z 97/99 ([M-COOH]$^+$)	Loss of the carboxylic acid group.	

Experimental Workflow for Structural Verification

A robust protocol for the identification and characterization of a 2,3-DCPA sample involves a multi-step analytical approach. This ensures orthogonality in the data, where different techniques validate the same conclusion, enhancing trustworthiness.

Protocol 1: Comprehensive Spectroscopic Analysis

- Sample Preparation: Dissolve a precise quantity of the 2,3-DCPA sample in an appropriate deuterated solvent (e.g., $CDCl_3$ or D_2O with a reference standard) for NMR analysis.[9] For IR, prepare a KBr pellet or a thin film.
- Mass Spectrometry:
  - Inject the sample into a Gas Chromatograph-Mass Spectrometer (GC-MS).[4][5] The GC will separate the compound from any impurities.
  - Acquire the mass spectrum, focusing on the molecular ion region (m/z 142-148) to confirm the molecular weight and the Cl_2 isotope pattern.
- Infrared Spectroscopy:
  - Acquire the IR spectrum and identify the key functional group peaks: the broad O-H band, the sharp C=O band at ~1710 cm^{-1}, and C-Cl stretches.[4]

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- NMR Spectroscopy:
  - Acquire ^{1}H and ^{13}C NMR spectra.[5][8]
  - Correlate the observed chemical shifts and splitting patterns with the predicted values in Table 2 to confirm the carbon skeleton and proton connectivity.
- Data Synthesis: Integrate all data. The mass spectrum confirms the elemental composition, the IR spectrum confirms the functional groups, and the NMR spectrum confirms the specific arrangement of atoms.

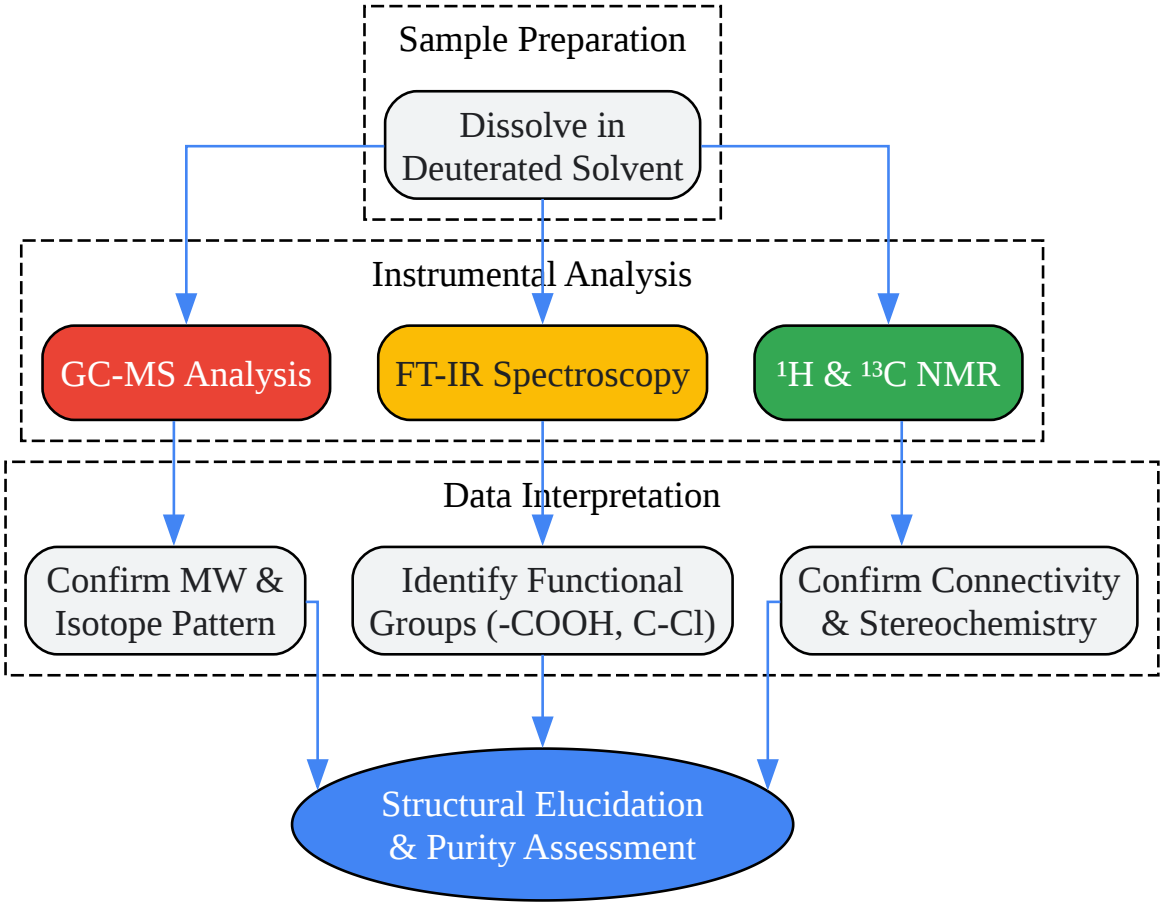

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Figure 3: Analytical Workflow for Structural Verification.

Chemical Reactivity and Synthesis

The molecular structure of 2,3-DCPA dictates its chemical behavior. The interplay between the carboxylic acid group and the two chlorine atoms defines its reactivity profile.

Key Chemical Reactions

- Reactions of the Carboxyl Group: Like other carboxylic acids, 2,3-DCPA undergoes standard transformations. A notable reaction is its conversion to the corresponding acid chloride, 2,3-dichloropropionyl chloride, using reagents like thionyl chloride ($SOCl_2$).[10] This highly reactive intermediate is a valuable precursor for synthesizing esters and amides.

- Nucleophilic Substitution: The chlorine atoms can be displaced by nucleophiles. For example, reaction with hydroxide ions can lead to hydroxy derivatives.[1] The C2 chlorine is generally more sterically hindered than the C3 chlorine.

- Salt Formation: As an acid, it readily reacts with bases (e.g., alkali metal hydroxides or carbonates) to form the corresponding carboxylate salts.[1] This process is often used for purification or to create more water-soluble formulations.

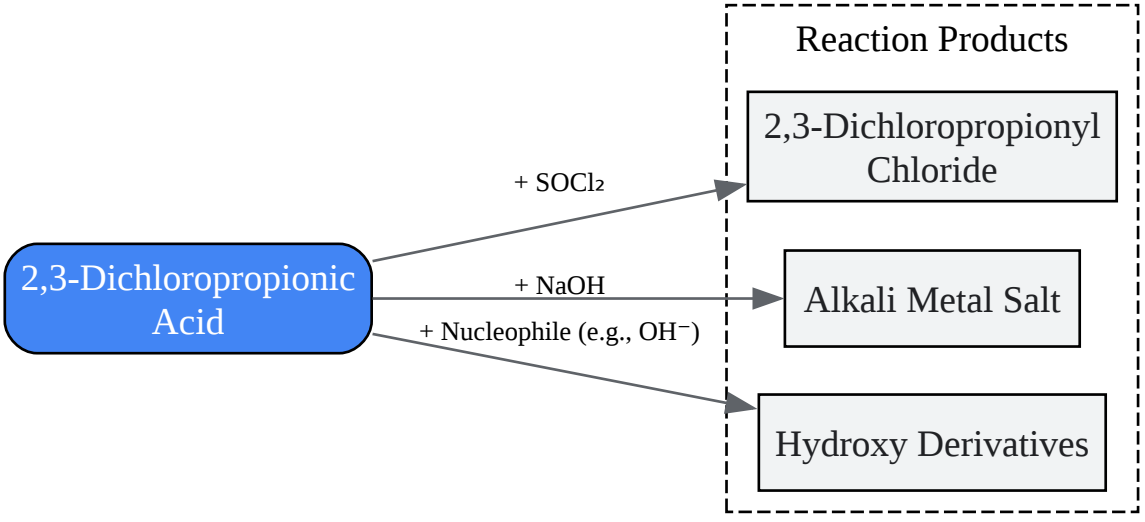

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Figure 4: Key Reaction Pathways of **2,3-Dichloropropionic Acid**.

Synthesis Pathways

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A primary method for synthesizing **2,3-Dichloropropionic acid** is through the direct halogenation of propionic acid or its derivatives.[1] This reaction typically involves bubbling chlorine gas through the substrate, often under controlled temperature conditions to manage selectivity and prevent over-chlorination.[1][11] Another route involves the hydrolysis of methyl 2,3-dichloropropionate.[2]

Safety, Handling, and Toxicology

Due to its corrosive and toxic nature, strict adherence to safety protocols is mandatory when handling **2,3-Dichloropropionic acid**.

GHS Hazard Classification

The compound is classified under the Globally Harmonized System (GHS) with significant hazards.

Table 3: GHS Hazard and Safety Information

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Category	Code	Description	Pictogram
Hazard Statements	H301	Toxic if swallowed	
H311	Toxic in contact with skin		
H314	Causes severe skin burns and eye damage	corrosive	
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	-
P280	Wear protective gloves/protective clothing/eye protection/face protection.	-	
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	-	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	-	

Source: Aggregated data from ECHA C&L Inventory.[5][8]

Protocol for Safe Handling

- Engineering Controls: Always handle in a well-ventilated fume hood to prevent inhalation of vapors.

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- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles with a face shield.[12][13]
- Spill Response: In case of a spill, evacuate the area. Use an absorbent material (e.g., sand or vermiculite) to contain the spill. Do not use combustible materials. Neutralize residues with a weak base like sodium bicarbonate.
- First Aid:
  - Skin Contact: Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes.[12]
  - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[12]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[12]

Conclusion

The molecular structure of **2,3-Dichloropropionic acid** is a classic example of how atomic arrangement dictates chemical function and hazard. Its three-carbon backbone, featuring a carboxylic acid group and two chlorine atoms, results in a chiral molecule with distinct spectroscopic signatures and a predictable set of chemical reactions. For researchers in drug development and chemical synthesis, a thorough understanding of this structure, from its stereochemistry to its analytical profile, is not merely academic but a prerequisite for innovative application and safe laboratory practice. The integrated approach of spectroscopic analysis, coupled with a firm grasp of its reactivity, provides the robust framework needed to harness the potential of this versatile chemical compound.

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